

Personal protective equipment for handling Isavuconazole-D4

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Compound of Interest

Compound Name: Isavuconazole-D4

Cat. No.: B15560804

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Essential Safety and Handling Guide for Isavuconazole-D4

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Isavuconazole-D4**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Chemical Identifier:

- Name: **Isavuconazole-D4**
- CAS Number: 1346598-58-0[1]

Hazard Identification and Personal Protective Equipment (PPE)

Isavuconazole-D4 is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is also suspected of damaging fertility or the unborn child. Therefore, strict adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile)	Prevents skin contact. The exact breakthrough time should be obtained from the glove manufacturer. Consider double gloving for added protection.
Eye Protection	Safety glasses with side shields, chemical splash goggles, or a full face shield.	Protects eyes from splashes and dust. An emergency eye wash station should be readily available.
Respiratory Protection	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or for spill cleanup.	Prevents inhalation of harmful dust.[2]
Skin and Body Protection	Lab coat, impervious disposable protective clothing.	Prevents skin contamination. Remove and wash contaminated clothing before reuse.[2][3]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Use local exhaust ventilation to control airborne dust.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.[3]
- Weighing and Transfer:

- Conduct all weighing and transfer operations in a designated area, such as a chemical fume hood or a containment glove box, to control dust.
- Avoid generating dust during handling.[\[2\]](#)[\[4\]](#)
- Solution Preparation:
 - When dissolving the solid, add the solvent slowly to the solid to minimize splashing.
 - **Isavuconazole-D4** is soluble in acetonitrile.[\[1\]](#)
- Post-Handling:
 - After handling, wash hands and other exposed skin thoroughly.[\[3\]](#)
 - Decontaminate all surfaces and equipment used.

Emergency Procedures

Emergency Situation	Action
Eye Contact	Immediately rinse opened eyes for several minutes under running water. If symptoms persist, consult a doctor.
Skin Contact	Immediately wash with water and soap and rinse thoroughly. Remove contaminated clothing.[2]
Inhalation	Move to fresh air. If required, provide artificial respiration. Keep the patient warm and consult a doctor if symptoms persist.
Ingestion	Immediately call a doctor. Do not induce vomiting.[2]
Spill	For small spills, carefully sweep up or vacuum the material, avoiding dust generation, and place it in a suitable container for disposal. Ensure adequate ventilation. For large spills, cleanup should only be undertaken by trained personnel.[2]

Storage and Disposal Plan

Storage:

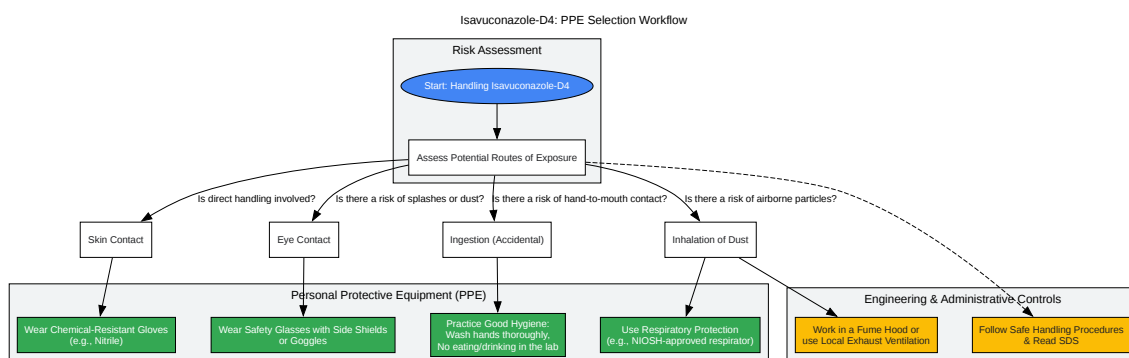
- Store in a tightly sealed container in a dry and cool place.[4]
- Follow the storage temperature recommendations on the product insert, typically 2 – 8 °C.[4]

Disposal:

- Dispose of contaminated material as waste according to federal, state, and local regulations.
- Do not allow the substance to enter sewers or surface water.

Personal Protective Equipment (PPE) Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **Isavuconazole-D4**.



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Caption: PPE selection workflow for handling **Isavuconazole-D4**.

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